

Propidium Iodide Protocols for In Vitro Cell Culture: A Detailed Application Note

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Compound of Interest

Compound Name: *Propidium chloride*

Cat. No.: *B132533*

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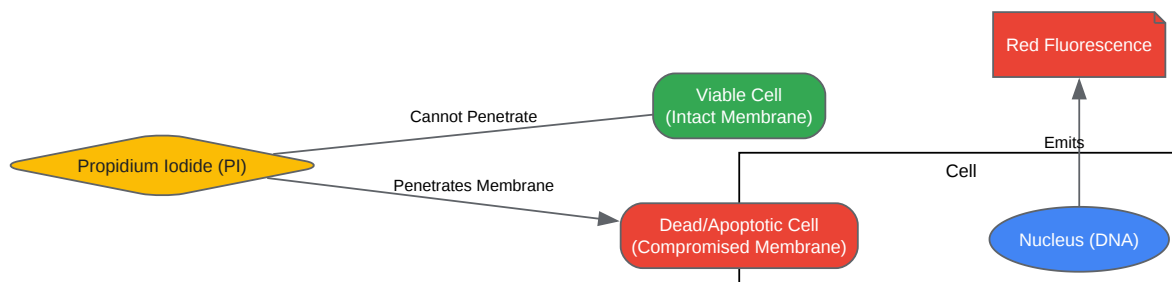
For Researchers, Scientists, and Drug Development Professionals

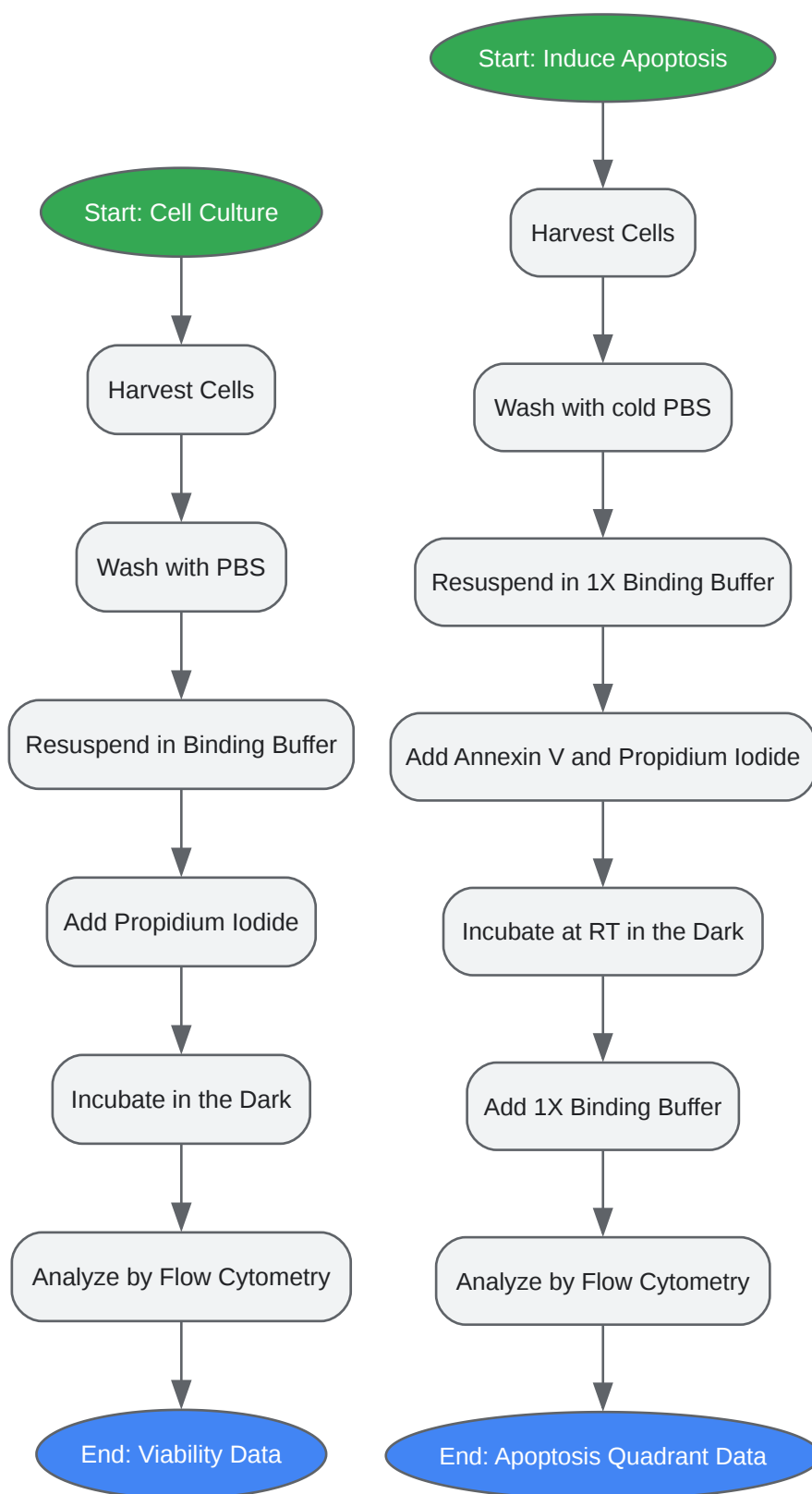
Introduction

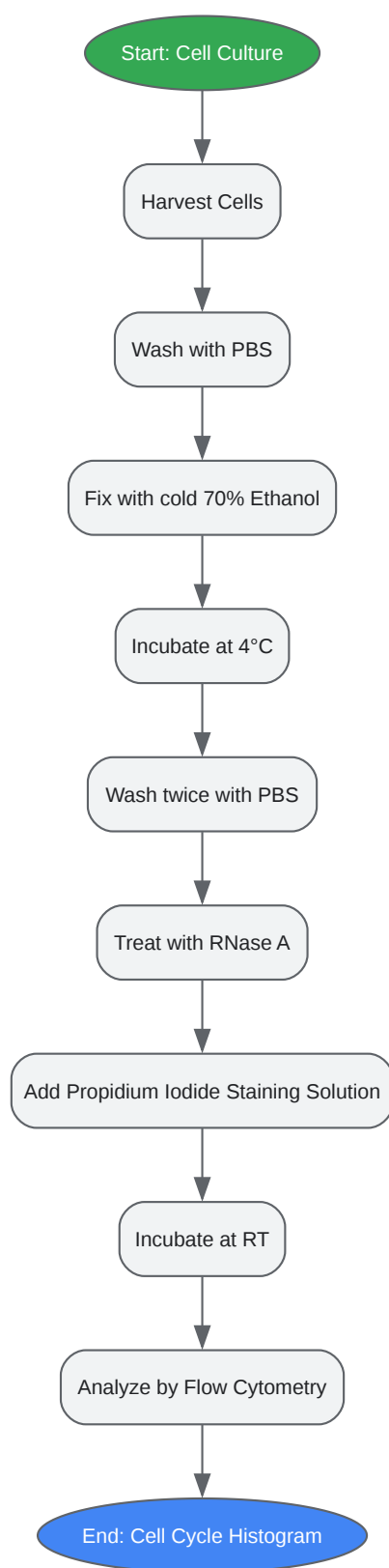
Propidium iodide (PI) is a fluorescent intercalating agent widely utilized in cell biology to assess cell viability, apoptosis, and DNA content in cell cycle analysis.^[1] As a membrane-impermeant dye, PI is excluded from viable cells with intact membranes.^{[2][3]} However, in dead or dying cells where membrane integrity is compromised, PI can enter the cell and bind to DNA by intercalating between the bases, producing a significant increase in red fluorescence.^{[2][4]} This characteristic makes PI an invaluable tool for distinguishing between live, apoptotic, and necrotic cells.^[5] This application note provides detailed protocols for the use of Propidium Iodide in various in vitro cell culture applications.

Mechanism of Action

Propidium iodide binds to double-stranded DNA by intercalating between the base pairs with little to no sequence preference.^{[1][6]} In an aqueous solution, free PI has an excitation maximum of approximately 493 nm and an emission maximum of 636 nm.^[1] Upon binding to DNA, its fluorescence is enhanced 20- to 30-fold, with the excitation maximum shifting to around 535 nm and the emission maximum shifting to approximately 617 nm.^{[2][6]} Since PI can also bind to RNA, it is often necessary to treat cells with RNase to ensure that only DNA is stained, particularly for cell cycle analysis.^{[6][7]}







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